

Analytical methods for Uvidin C quantification in fungal samples

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Compound of Interest

Compound Name:	Uvidin C
CAS No.:	74635-85-1
Cat. No.:	B12774749

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An important introductory note: Specific analytical methods for a compound named "**Uvidin C**" in fungal samples are not readily available in the public domain. Therefore, this document provides a generalized, yet detailed, application note and protocol based on established methods for the quantification of fungal secondary metabolites. The presented methodologies for HPLC-UV and LC-MS/MS are robust and widely applicable for the analysis of novel or uncharacterized fungal compounds, and "**Uvidin C**" is used as a representative analyte.

Application Note: Quantification of Uvidin C in Fungal Samples

Audience: Researchers, scientists, and drug development professionals.

Introduction

Fungi are a rich source of structurally diverse secondary metabolites, many of which have significant pharmacological potential. The accurate quantification of these compounds in fungal cultures is crucial for various applications, including natural product discovery, fermentation process optimization, and quality control in drug development. This application note details a

comprehensive approach for the quantification of a hypothetical UV-absorbing fungal secondary metabolite, herein referred to as **Uvidin C**, from fungal samples.

The described workflow encompasses sample preparation, extraction, and subsequent analysis by High-Performance Liquid Chromatography with UV detection (HPLC-UV) for quantification and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for confirmation.

Data Presentation

Table 1: HPLC-UV Method Validation Parameters for **Uvidin C** Quantification

Parameter	Value
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Precision (RSD%)	< 2%
Accuracy (Recovery %)	95 - 105%
Specificity	No interference from matrix

Table 2: LC-MS/MS Parameters for **Uvidin C** Confirmation

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI) Positive/Negative
Precursor Ion (m/z)	To be determined based on Uvidin C molecular weight
Product Ions (m/z)	To be determined from fragmentation studies
Collision Energy (eV)	Optimized for characteristic fragmentation
Dwell Time (ms)	100

Experimental Protocols

1. Fungal Culture and Sample Preparation

This protocol describes the general steps for preparing fungal samples for the extraction of secondary metabolites like **Uvidin C**.

- 1.1. Fungal Cultivation:
 - Inoculate the desired fungal strain into a suitable liquid medium (e.g., Potato Dextrose Broth, Yeast Extract Sucrose Broth) or onto a solid agar medium.
 - Incubate the culture under optimal conditions (temperature, light, agitation) for a predetermined period to allow for the production of **Uvidin C**.
- 1.2. Sample Harvesting:
 - Liquid Culture: Separate the fungal mycelia from the culture broth by filtration or centrifugation. The broth can be analyzed separately if **Uvidin C** is secreted extracellularly.
 - Solid Culture: Scrape the fungal mycelia and a thin layer of the agar from the plate.
- 1.3. Sample Pre-treatment:
 - Immediately freeze the collected fungal mycelia in liquid nitrogen to quench metabolic activity.
 - Lyophilize (freeze-dry) the frozen samples to remove water, which facilitates efficient extraction.
 - Grind the lyophilized mycelia into a fine powder using a mortar and pestle or a mechanical grinder.

2. Extraction of **Uvidin C**

This protocol outlines the solvent extraction of **Uvidin C** from the prepared fungal powder.

- 2.1. Solvent Selection:
 - Choose an appropriate organic solvent based on the polarity of **Uvidin C**. Common choices include methanol, ethanol, ethyl acetate, or a mixture thereof.
- 2.2. Extraction Procedure:
 - Weigh a precise amount of the dried fungal powder (e.g., 100 mg) into a suitable tube.
 - Add a defined volume of the selected extraction solvent (e.g., 5 mL).
 - Vortex the mixture vigorously for 1 minute.
 - Sonicate the sample in an ultrasonic bath for 30 minutes to enhance extraction efficiency.
 - Centrifuge the mixture at high speed (e.g., 10,000 x g) for 10 minutes to pellet the fungal debris.
 - Carefully transfer the supernatant (the extract) to a clean tube.
 - Repeat the extraction process on the pellet with a fresh portion of the solvent to ensure complete recovery.
 - Pool the supernatants.
- 2.3. Sample Filtration:
 - Filter the pooled extract through a 0.22 µm syringe filter to remove any remaining particulate matter before HPLC or LC-MS analysis.

3. HPLC-UV Quantification of **Uvidin C**

This protocol provides a method for the quantitative analysis of **Uvidin C** using HPLC with UV detection.

- 3.1. Instrumentation and Conditions:

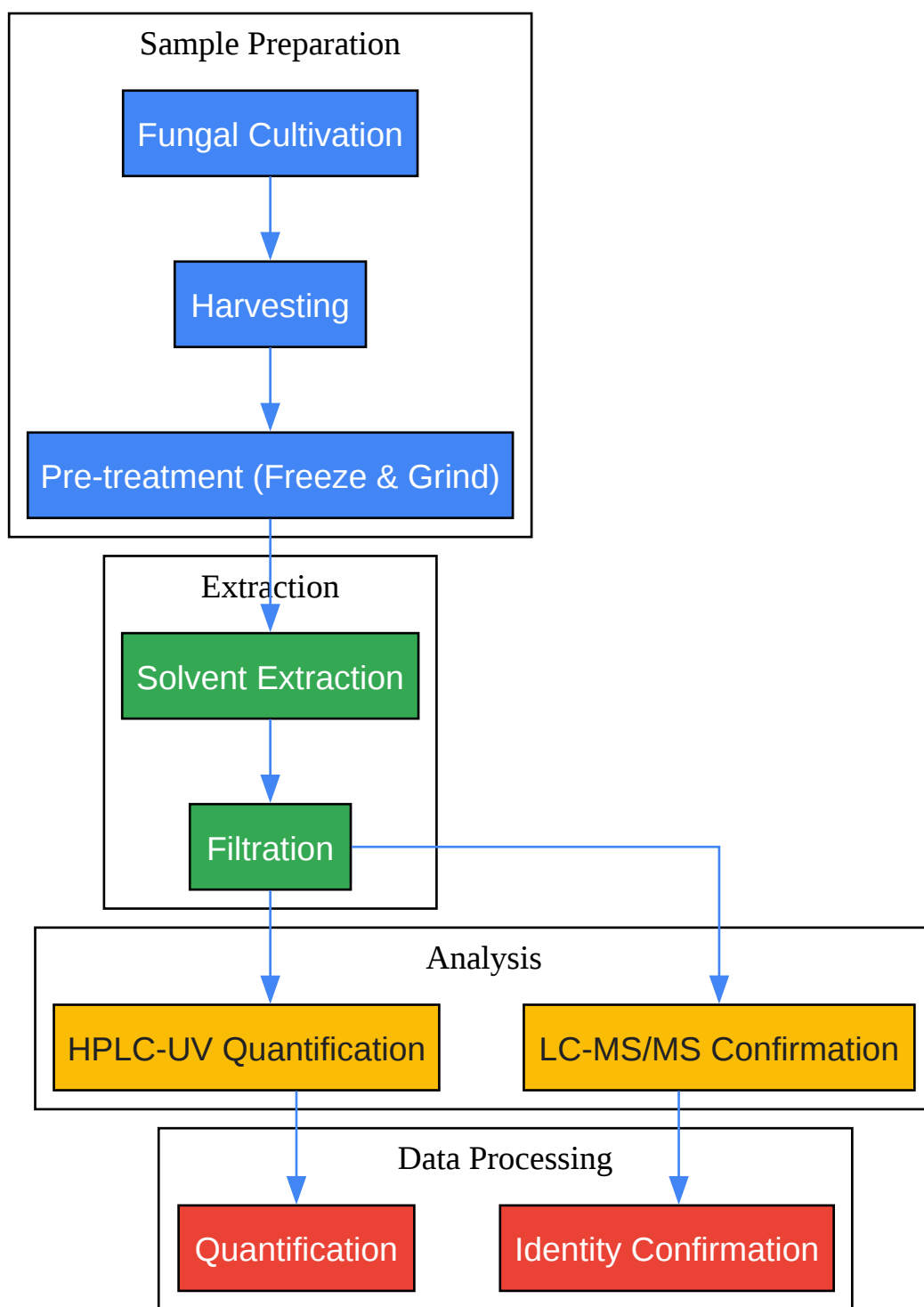
- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and UV-Vis detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% formic acid.
- Gradient Program: A linear gradient from 10% B to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: A wavelength at which **Uvidin C** exhibits maximum absorbance (to be determined by UV-Vis spectral analysis).
- Injection Volume: 10 µL.
- 3.2. Standard Curve Preparation:
 - Prepare a stock solution of purified **Uvidin C** standard of a known concentration.
 - Create a series of calibration standards by serially diluting the stock solution to cover the expected concentration range in the samples.
- 3.3. Analysis and Quantification:
 - Inject the prepared standards and fungal extracts into the HPLC system.
 - Identify the peak corresponding to **Uvidin C** in the chromatograms based on its retention time.
 - Construct a calibration curve by plotting the peak area of the standards against their known concentrations.
 - Determine the concentration of **Uvidin C** in the fungal extracts by interpolating their peak areas on the calibration curve.

4. LC-MS/MS Confirmation of **Uvidin C**

This protocol details the use of LC-MS/MS for the confirmation of the identity of **Uvidin C**.

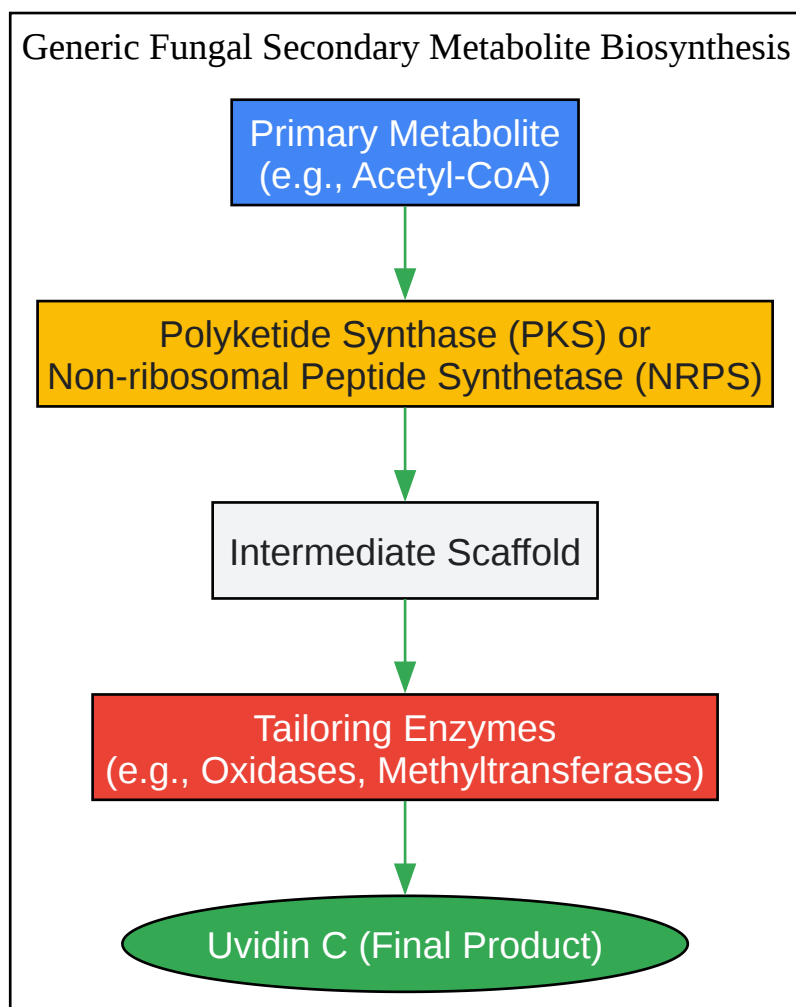
- 4.1. Instrumentation and Conditions:
 - LC-MS/MS System: A liquid chromatograph coupled to a tandem mass spectrometer (e.g., a triple quadrupole or Q-TOF).
 - LC Conditions: Similar to the HPLC-UV method, but may be adapted for compatibility with the mass spectrometer.
 - Ionization Source: Electrospray Ionization (ESI) is commonly used for fungal metabolites.
 - MS Method: Develop a Multiple Reaction Monitoring (MRM) method for quantitative analysis or a full scan and product ion scan method for qualitative confirmation. This involves selecting the precursor ion (the molecular ion of **Uvidin C**) and its characteristic product ions generated by collision-induced dissociation.
- 4.2. Analysis:
 - Inject the fungal extract and a **Uvidin C** standard into the LC-MS/MS system.
 - Confirm the identity of **Uvidin C** in the sample by comparing its retention time and mass fragmentation pattern with that of the authentic standard.

Visualizations



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Caption: Experimental workflow for **Uvidin C** analysis.



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Caption: Generic fungal secondary metabolite pathway.

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